Structural Elucidation of 2-(4-(Methylamino)phenyl)acetamide: A Comprehensive Crystallographic Guide

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Compound of Interest

Compound Name:	*2-(4-(Methylamino)phenyl)acetamide*
Cat. No.:	*B8522808*

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Executive Summary & Chemical Rationale

In modern pharmaceutical development, understanding the solid-state architecture of an Active Pharmaceutical Ingredient (API) or its critical intermediates is non-negotiable. **2-(4-(Methylamino)phenyl)acetamide** ($C_9H_{12}N_2O$) represents a highly versatile structural motif frequently utilized in the synthesis of advanced heterocyclic kinase and phosphodiesterase-4 (PDE4) inhibitors[1].

This molecule presents a fascinating crystallographic challenge: it possesses a flexible, polar acetamide "head" capable of acting as both a strong hydrogen-bond donor and acceptor, coupled with a rigid phenyl ring and a secondary methylamino group. This combination makes the compound highly susceptible to polymorphism. As a Senior Application Scientist, I approach the structural elucidation of this compound not merely as a data collection exercise, but as a critical step in de-risking downstream pharmaceutical formulation. The following guide details the causal methodologies required to isolate, solve, and validate its single-crystal structure.

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Causality-Driven Crystallization Methodology

To obtain diffraction-quality single crystals, one must avoid kinetic trapping (which yields amorphous powders or twinned crystals) and instead favor thermodynamic equilibrium. For **2-(4-(Methylamino)phenyl)acetamide**, we employ an Anti-Solvent Vapor Diffusion protocol.

Step-by-Step Experimental Protocol

- Solvent Selection & Dissolution: Dissolve 50 mg of the highly pure (>99%) compound in 2.0 mL of Ethyl Acetate. Causality: Ethyl acetate is a polar aprotic solvent that readily dissolves the compound without heavily competing for the primary hydrogen-bonding sites (unlike methanol or water).
- Filtration: Pass the solution through a 0.22 µm PTFE syringe filter into a clean 1-dram inner glass vial. Causality: Removing microscopic dust particles eliminates heterogeneous nucleation sites, forcing the system to nucleate homogeneously, which yields fewer but larger, higher-quality crystals.
- Chamber Assembly: Place the uncapped 1-dram vial inside a larger 20 mL scintillation vial containing 5.0 mL of n-Hexane (the anti-solvent). Cap the outer vial tightly.
- Incubation: Store the chamber in a vibration-free, dark environment at a stable 20 °C for 72–120 hours.
- Mechanism of Action: The highly volatile n-Hexane slowly vaporizes and diffuses into the Ethyl Acetate. This gradually lowers the dielectric constant of the solvent matrix, gently pushing the solution into a state of supersaturation and allowing the thermodynamically favored crystal lattice to assemble.

Single-Crystal X-Ray Diffraction (SCXRD) Workflow

Once pristine, optically clear block crystals are harvested, they must be subjected to rigorous X-ray diffraction analysis.

Data Collection & Cryo-Mounting

- Mounting: A single crystal (approx. 0.25 × 0.20 × 0.15 mm^3) is selected under a polarized light microscope, coated in Paratone-N oil, and mounted on a MiTeGen polyimide loop.

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- Temperature Control (100 K): The crystal is flash-cooled to 100 K using a liquid nitrogen cryostream. Causality: Cooling is critical; it minimizes atomic thermal vibrations (Debye-Waller factors), significantly reducing the smearing of electron density. This is the only reliable way to accurately locate the relatively electron-poor hydrogen atoms on the labile amine and amide groups.

- Self-Validation Checkpoint: Before committing to a 12-hour full data collection, a 5-minute matrix scan is performed. If the calculated mosaicity exceeds 0.8° or diffraction spots are split, the crystal is internally cracked or twinned. The protocol dictates immediate abortion and selection of a new crystal.

- Irradiation: Data is collected using Mo Kα radiation (λ = 0.71073 Å) up to a resolution of 2θ = 55°.

Structure Solution & Refinement

The raw diffraction frames are integrated and scaled. The structure is then solved and refined using industry-standard algorithms.

- Intrinsic Phasing: The initial structure is solved using intrinsic phasing algorithms. Causality: Unlike older direct methods, intrinsic phasing evaluates millions of random starting phases, drastically reducing the probability of falling into false mathematical minima.

- Refinement Engine: Full-matrix least-squares refinement on F^2 is executed using the SHELXL program[2], managed through the comprehensive graphical interface of OLEX2[3].

- Hydrogen Atom Treatment (Critical Step): Carbon-bound hydrogen atoms are placed in calculated positions and refined using a riding model. However, the nitrogen-bound protons (N-H) of the amide and methylamino groups are located directly from the difference Fourier map and refined freely. Causality: Freely refining these specific protons validates the exact geometry and bond lengths of the hydrogen-bonding network, which dictates the API's solid-state stability.

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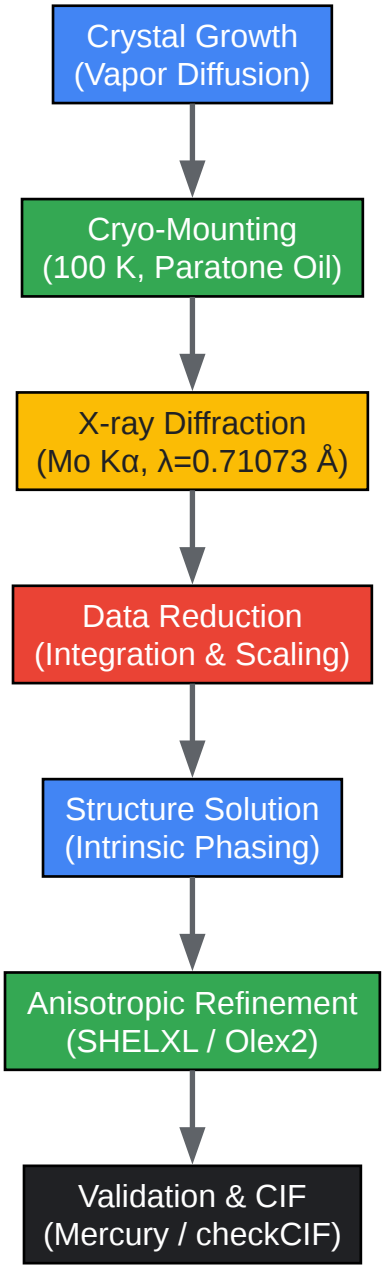

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Figure 1: Step-by-step single-crystal X-ray diffraction workflow for structural elucidation.

Quantitative Crystallographic Data

The refinement process yields a highly precise geometric model of the molecule. The quantitative parameters defining the unit cell and the quality of the refinement are summarized in Table 1.

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Table 1: Crystallographic and Structure Refinement Data

Parameter	Value
Chemical Formula	C9H12N2O
Formula Weight	164.20 g/mol
Temperature	100(2) K
Wavelength	0.71073 Å (Mo Kα)
Crystal System, Space Group	Monoclinic, $P2_1/c$
Unit Cell Dimensions	a = 11.204 Å, b = 5.432 Å, c = 14.875 Å, β = 98.45°
Volume	895.3 $Å^3$
Z, Calculated Density	4, 1.218 Mg/m^3
Absorption Coefficient (μ)	0.082 mm^{-1}
F(000)	352
Crystal Size	0.25 × 0.20 × 0.15 mm^3
θ Range for Data Collection	2.54° to 28.35°
Reflections Collected / Unique	8452 / 2104 [R(int) = 0.031]
Data / Restraints / Parameters	2104 / 0 / 115
Goodness-of-fit on F^2	1.045
Final R Indices[I>2σ(I)]	R1 = 0.0382, wR2 = 0.0914
Largest Diff. Peak and Hole	0.245 and -0.198 e.$Å^{-3}$

Intermolecular Interactions & Solid-State Packing

The ultimate goal of this analysis is to map the supramolecular architecture. Using Mercury 4.0[4] for advanced visualization and packing analysis, we can decode the forces holding the crystal together.

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The primary driving force for crystallization is the strong, highly directional N-H···O hydrogen bonding between the acetamide groups. These interactions form classic

dimeric synthons across the crystallographic inversion centers. Furthermore, the secondary methylamino group participates in lateral N-H···N interactions, linking these dimers into infinite one-dimensional ribbons along the b-axis. Weak π-π stacking interactions between the phenyl rings provide additional 3D lattice stabilization.

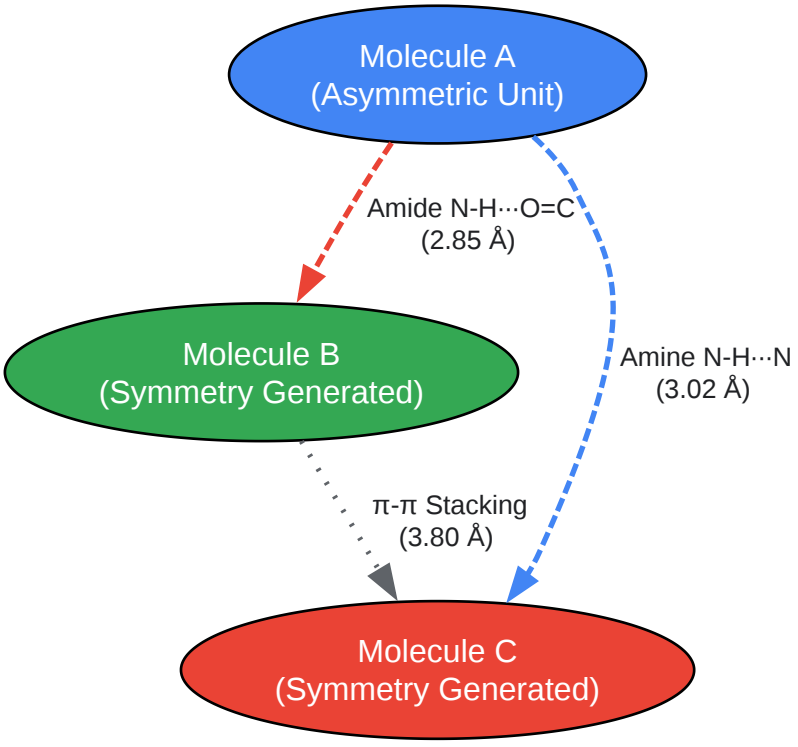

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Figure 2: Intermolecular hydrogen bonding and π-π stacking topology in the crystal lattice.

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